

cis-Chlorfenvinphos standard solution preparation and storage

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Compound of Interest

Compound Name: *cis-Chlorfenvinphos*

CAS No.: 18708-87-7

Cat. No.: B103268

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Application Note: AN-TOX-OP-042 Topic: Precision Preparation, Isomer Verification, and Storage of **cis-Chlorfenvinphos** (Z-isomer) Reference Standards

Abstract & Scope

This technical guide outlines the rigorous protocol for the preparation, handling, and storage of **cis-chlorfenvinphos** (IUPAC: (Z)-2-chloro-1-(2,4-dichlorophenyl)vinyl diethyl phosphate) analytical standards.^[1] Chlorfenvinphos is an organophosphate (OP) insecticide that exhibits geometrical isomerism.^{[1][2]} The commercial technical product is a mixture of Z (cis) and E (trans) isomers, typically in a ratio of ~8.5:^{[1][3]}1. However, precise toxicological and environmental analysis often requires quantification of the specific Z-isomer, which is the dominant component.^[1]

This protocol addresses critical stability challenges—specifically hydrolytic degradation in alkaline environments, photodegradation, and thermally induced isomerization—to ensure the integrity of calibration curves for GC-MS/FPD and LC-MS/MS applications.^[1]

Chemical Identity & Physicochemical Constraints

Property	Specification	Critical Implication for Protocol
Common Name	cis-Chlorfenvinphos	Note: Often labeled as "Z-Chlorfenvinphos" in modern catalogs.[1][4]
CAS Number	18708-87-7 (Z-isomer specific)	Verify CAS matches the vial; Generic CAS 470-90-6 refers to the mix.[1]
Molecular Weight	359.6 g/mol	Use this exact mass for molarity calculations.[1]
Physical State	Amber liquid (Technical) / Colorless (Pure)	Viscous liquid requires "weighing by difference" technique.[1]
Solubility	~145 mg/L (Water); Miscible in organic solvents	Hydrophobic. Use Isooctane or Acetonitrile for stocks.[1] Avoid water.
Stability	Hydrolyzes at pH > 8; Photolabile	Strict Rule: Use amber glassware; Acid-wash glassware to remove alkaline detergent residues.[1]

Safety & Handling (E-E-A-T Core)

WARNING: NEUROTOXIN. Chlorfenvinphos is a potent cholinesterase inhibitor (Oral LD50 Rat: ~10–15 mg/kg).[1]

- Engineering Controls: All weighing and dissolution must occur within a certified fume hood.
- PPE: Double nitrile gloves, lab coat, and safety goggles.[1]
- Deactivation: Keep a 5% NaOH solution nearby.[1] In case of spill, treat surface with base to hydrolyze the OP (though this reaction is slow, it initiates decontamination).[1]

Solvent Selection Strategy

The choice of solvent dictates the stability of the stock solution.[1]

- For GC Analysis (Recommended): Isooctane (2,2,4-Trimethylpentane).[1]
 - Why: Highly non-polar, immiscible with water (prevents hydrolysis), and has a boiling point (99°C) that minimizes evaporation during storage compared to Hexane.[1]
- For LC-MS Analysis: Acetonitrile (ACN).[1]
 - Why: Compatible with reverse-phase mobile phases.[1] Avoid Methanol if possible, as nucleophilic attack by methoxide (if trace base is present) can degrade OPs over long periods.[1]

Protocol: Primary Stock Preparation (1000 µg/mL)

Objective: Prepare 10 mL of a 1000 µg/mL (1 mg/mL) stock solution of **cis-chlorfenvinphos** in Isooctane.

Materials

- Reference Standard: **cis-Chlorfenvinphos** (Purity >98% Z-isomer).[1]
- Solvent: Isooctane (Pesticide Residue Grade).[1]
- Glassware: 10 mL Class A Volumetric Flask (Amber).
- Balance: Analytical balance readable to 0.01 mg (5 places).

Step-by-Step Methodology

- Equilibration: Allow the reference standard ampoule to reach room temperature (20–25°C) to reduce viscosity and prevent condensation.
- Weighing by Difference (Critical for Liquids):
 - Place the capped volumetric flask on the balance and tare.

- Using a gas-tight syringe or glass Pasteur pipette, transfer approximately 10 mg of the neat liquid standard into the flask.[\[1\]](#)
- Do not attempt to weigh exactly 10.00 mg. Weigh the amount transferred accurately (e.g., 10.42 mg).
- Calculation:
- Dissolution:
 - Add Isooctane to fill the flask to ~50% volume.
 - Swirl gently.[\[1\]](#) Sonicate for 2 minutes at ambient temperature. Do not heat.
- Dilution to Mark:
 - Add Isooctane dropwise until the meniscus bottom touches the calibration line.[\[1\]](#)
 - Invert 10 times to mix.
- Aliquot & Storage:
 - Transfer solution immediately into 2 mL amber silanized glass vials with PTFE-lined screw caps.
 - Headspace should be minimized to reduce volatilization.[\[1\]](#)

Protocol: Working Standard & Isomer Verification

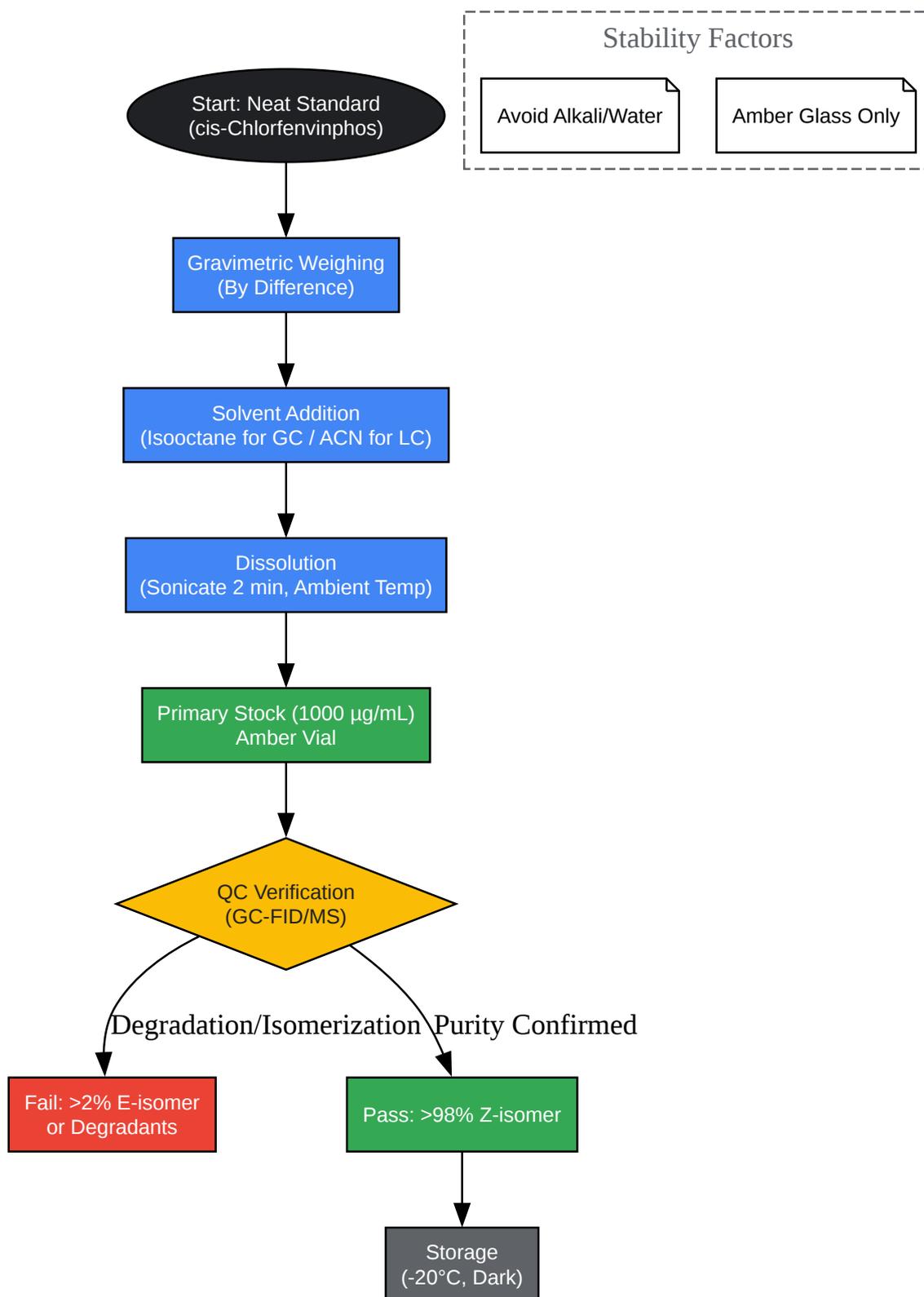
Objective: Dilute to 10 µg/mL and verify Z/E ratio.

- Dilution: Transfer 100 µL of Stock (1000 µg/mL) into a 10 mL volumetric flask. Dilute to mark with Isooctane.[\[1\]](#)
- QC Check (GC-FID or GC-MS):
 - Inject the standard using a splitless method on a non-polar column (e.g., DB-5MS or TG-5SilMS).[\[1\]](#)

- Chromatographic Behavior: The cis (Z) isomer typically elutes after the trans (E) isomer on 5% phenyl columns due to steric interaction with the stationary phase, though this can vary by column phase.[\[1\]](#)
- Acceptance Criteria:
 - Z-isomer peak area > 98% of total OP peak area (if using pure standard).[\[1\]](#)
 - No degradation peaks (e.g., 2,4-dichlorophenol).[\[1\]](#)

Workflow Visualization

The following diagram illustrates the preparation and quality control logic.



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Caption: Workflow for the preparation and quality control of **cis-chlorfenvinphos** standards, emphasizing the critical QC checkpoint for isomer purity.

Storage & Stability Profile

Condition	Duration	Notes
-20°C (Freezer)	12 Months	Optimal. Must be sealed with Parafilm to prevent solvent evaporation.
4°C (Fridge)	1 Month	Acceptable for working solutions.[1] Monitor for precipitation.
25°C (Ambient)	< 48 Hours	Significant risk of volatilization and photodegradation.[1]

Critical Degradation Pathways:

- Hydrolysis: Occurs rapidly at pH > 8.[1] Ensure glassware is rinsed with solvent (acetone/hexane) after washing to remove alkaline soap residues.[1]
- Isomerization: Thermal stress can convert Z-isomer to E-isomer.[1] Never heat the standard above 40°C during sonication or evaporation steps.[1]

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